

Technical Comparison Guide: FTIR Characterization of Pyrazole-4-Carbaldehyde

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Compound of Interest

Compound Name: 3-Iodo-1-isobutyl-1H-pyrazole-4-carbaldehyde

Cat. No.: B10902411

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Audience: Researchers, Medicinal Chemists, and QC Analysts. Topic: Vibrational Spectroscopy (FTIR) of the Pyrazole-4-Carbaldehyde Carbonyl Group.

Executive Summary: The Spectral Signature

In drug discovery, 1H-pyrazole-4-carbaldehyde (CAS: 35344-95-7) is a critical pharmacophore scaffold. Its correct identification relies heavily on the vibrational signature of its carbonyl (C=O) group.^[1] Unlike simple aliphatic aldehydes, the pyrazole-4-carbaldehyde carbonyl does not appear at the standard 1730 cm⁻¹. Instead, it exhibits a diagnostic red shift to the 1660–1710 cm⁻¹ region.

This guide objectively compares this spectral behavior against standard alternatives (benzaldehyde, aliphatic aldehydes) and elucidates the critical role of intermolecular hydrogen bonding in validating the purity and structural integrity of this scaffold.

Spectral Characterization & Mechanism

The Core Signal: Carbonyl (C=O) Stretching

The carbonyl stretching vibration is the most intense and diagnostic peak in the spectrum.[1] For pyrazole-4-carbaldehyde, this peak is governed by two competing mechanistic factors: Conjugation and Hydrogen Bonding.

Parameter	Experimental Range	Mechanistic Cause
Wavenumber ()	1660 – 1710 cm^{-1}	Conjugation with the electron-rich pyrazole ring reduces bond order.
Intensity	Strong / Sharp	Large dipole moment change during stretching.
Shape	Often Split or Broad (Solid State)	Fermi resonance or H-bonded dimer formation.

Mechanistic Insight: Why the Shift?

The pyrazole ring is a

-excessive heterocycle. The lone pair on the pyrrole-like nitrogen (

) donates electron density into the ring, which can be delocalized onto the carbonyl oxygen.

This resonance effect increases the single-bond character of the C=O bond, lowering its force constant and frequency compared to non-conjugated aldehydes.

Secondary Diagnostic Peaks[2]

- N-H Stretch ($3100\text{--}3300\text{ cm}^{-1}$): In the solid state, this appears as a broad band due to strong intermolecular hydrogen bonding (dimerization). In dilute solution, it shifts to a sharp peak at $\sim 3450\text{ cm}^{-1}$.
- Aldehydic C-H ($2750\text{ \& } 2850\text{ cm}^{-1}$): The characteristic "Fermi Doublet" remains present, confirming the aldehyde functionality.

Comparative Analysis: Pyrazole-4-CHO vs. Alternatives

To validate your sample, compare its C=O peak position against these standard benchmarks.

Table 1: Comparative Carbonyl Frequencies

Compound Class	Representative Molecule	(cm ⁻¹)	Shift Magnitude ()	Electronic Driver
Aliphatic Aldehyde	Acetaldehyde / Butanal	1720 – 1740	0 (Baseline)	Inductive effect only (electron-donating alkyl).
Aromatic Aldehyde	Benzaldehyde	1695 – 1705	-25 cm ⁻¹	Conjugation with phenyl ring.
Heterocyclic Aldehyde	Pyrazole-4-carbaldehyde	1660 – 1690	-40 to -60 cm ⁻¹	Strong mesomeric donation from N-heterocycle + H-bonding.
Ester	Ethyl Acetate	1735 – 1750	+15 cm ⁻¹	Inductive withdrawal by oxygen increases bond order.

Critical Analysis: The "N-Substituted" Control

A crucial validation step involves comparing the 1H (unsubstituted) form with an N-Methyl or N-Phenyl derivative.

- 1H-Pyrazole-4-CHO (Solid):

cm⁻¹. The presence of the N-H proton allows for dimerization (see diagram below), where the carbonyl oxygen accepts a hydrogen bond. This further weakens the C=O bond.

- 1-Methyl-Pyrazole-4-CHO:

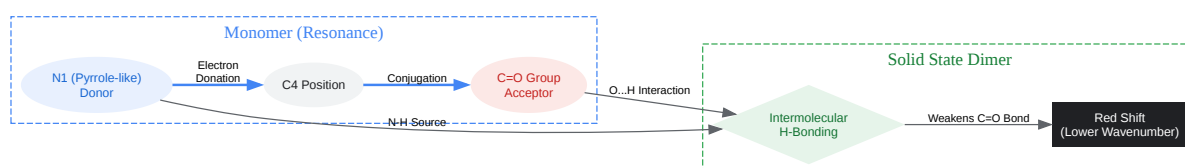
cm⁻¹.^[2] Without the H-bond donor, the peak shifts back to the "free" conjugated value, similar to benzaldehyde.

Conclusion: If your spectrum shows a C=O peak $>1710\text{ cm}^{-1}$, suspect oxidation to carboxylic acid or loss of conjugation. If $<1650\text{ cm}^{-1}$, suspect hydrolysis or strong solvates.

Visualization of Mechanistic Pathways

The following diagrams illustrate the structural reasons behind the spectral shifts.

Figure 1: Resonance and Hydrogen Bonding Network



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Caption: Resonance donation from N1 lowers bond order (Blue). In solid state, intermolecular H-bonding (Green) further reduces frequency.

Experimental Protocol: Self-Validating Identification

To ensure high-trust results (E-E-A-T), follow this protocol which accounts for phase-dependent shifts.

Method A: Solid State (ATR/KBr)

Best for: Routine ID, detecting polymorphs.

- Preparation: Place ~2 mg of solid pyrazole-4-carbaldehyde on the diamond crystal of an ATR unit. Apply high pressure to ensure contact.
- Scan Parameters: $4000\text{--}400\text{ cm}^{-1}$, 4 cm^{-1} resolution, 16 scans.
- Validation Check:

- Look for Broad N-H at 3100–3300 cm^{-1} .
- Confirm C=O at 1660–1690 cm^{-1} .
- Note: If C=O is sharp and at 1700+, the sample may be amorphous or wet.

Method B: Solution State (Chloroform/DCM)

Best for: Confirming "Free" Carbonyl position.

- Preparation: Dissolve 10 mg in 1 mL of dry
or
. Use a liquid cell with NaCl/CaF₂ windows.
- Scan: Subtract solvent background carefully.
- Validation Check:
 - N-H should sharpen and shift to ~3450 cm^{-1} (monomer).
 - C=O should shift up to ~1700–1705 cm^{-1} as H-bonds break.
 - Causality: This shift (

 cm^{-1}) confirms the peak identity as the carbonyl involved in H-bonding.

Troubleshooting & Common Pitfalls

Observation	Diagnosis	Corrective Action
Peak at 1730+ cm^{-1}	Broken Conjugation	Check for oxidation to ester or loss of aromaticity.
Peak at 1690 cm^{-1} (Broad)	Acid Contamination	Pyrazole-4-carboxylic acid often forms during storage. Check for very broad O-H (2500-3000).
Missing N-H Band	N-Substitution	Confirm you do not have the N-methyl or N-phenyl derivative.
Doublet at 1680/1660	Fermi Resonance	Common in aldehydes. Do not confuse with impurity.

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